

In-Depth Technical Guide to Docosahexaenoic acid-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Docosahexaenoic acid-d5

Cat. No.: B15573067

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Docosahexaenoic acid-d5** (DHA-d5), a deuterated analog of docosahexaenoic acid (DHA). It is intended to serve as a valuable resource for professionals in research and drug development who utilize stable isotope-labeled compounds for quantitative analysis.

Core Compound Details

Docosahexaenoic acid-d5 is a stable isotope-labeled version of DHA, an essential omega-3 fatty acid. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of natural DHA in various biological samples.

CAS Number: 1197205-71-2[1][2][3][4][5][6]

Quantitative Data Summary

The following table summarizes the key quantitative and technical specifications for **Docosahexaenoic acid-d5**, compiled from various suppliers.

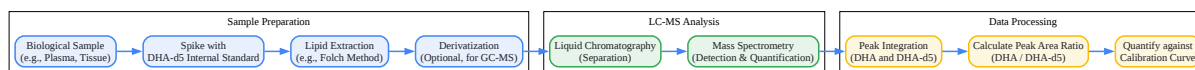
Parameter	Value	References
CAS Number	1197205-71-2	[1][2][3][4][5][6]
Molecular Formula	C ₂₂ H ₂₇ D ₅ O ₂	[1][3][5]
Molecular Weight	~333.52 g/mol	[3][4][5][7]
Purity	≥98% to ≥99%	[1][4][5][7]
Deuterated Forms	≥99% (d ₁ -d ₅)	[1]
Synonyms	DHA-d5, Cervonic Acid-d5, C22:6 n-3-d5	[1]
Storage Temperature	-20°C to -80°C	[7]
Solubility (in Ethanol)	≥50 mg/mL	[2]
Solubility (in DMSO)	≥50 mg/mL	[2]
Solubility (in DMF)	≥50 mg/mL	[2]

Experimental Protocols and Applications

Docosahexaenoic acid-d5 is primarily employed as an internal standard in analytical methodologies, particularly for liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Its chemical properties are nearly identical to the endogenous, unlabeled DHA, but its increased mass allows for clear differentiation in mass spectrometric analysis. This property is crucial for accurate and precise quantification of DHA levels in complex biological matrices.

General Experimental Workflow for DHA Quantification using LC-MS

The following diagram illustrates a typical workflow for the quantification of DHA in a biological sample using DHA-d5 as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for DHA quantification using DHA-d5 as an internal standard.

Major Suppliers

Docosahexaenoic acid-d5 is available from a number of reputable chemical suppliers that specialize in stable isotope-labeled compounds and analytical standards. Researchers can acquire this product from the following companies:

- Cayman Chemical[[1](#)]
- MedchemExpress[[2](#)]
- Santa Cruz Biotechnology[[3](#)]
- Sigma-Aldrich[[4](#)]
- Larodan[[5](#)]
- Clearsynth[[6](#)]
- Clinivex[[8](#)]
- MyBioSource[[9](#)]
- Cambridge Isotope Laboratories[[7](#)]
- Simson Pharma Limited[[10](#)]
- Invivochem[[11](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. scbt.com [scbt.com]
- 4. cis-4,7,10,13,16,19-ドコサヘキサエン酸-21,21,22,22,22-d5 ≥98 atom % D, ≥98% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 5. larodan.com [larodan.com]
- 6. clearsynth.com [clearsynth.com]
- 7. Docosahexaenoic acid (21,21,22,22,22-D₅, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 8. theclinivex.com [theclinivex.com]
- 9. mybiosource.com [mybiosource.com]
- 10. Docosahexaenoic Acid-D5 | CAS No- 6217-54-5(un-labelled) | Simson Pharma Limited [simsonpharma.com]
- 11. Docosahexaenoic acid-d5 (DHA-d5; Cervonic acid-d5) | Endogenous Metabolite | 1197205-71-2 | Invivochem [invivochem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Docosahexaenoic acid-d5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15573067/docs#in-depth-technical-guide-to-docosahexaenoic-acid-d5\]](https://www.benchchem.com/product/b15573067/docs#in-depth-technical-guide-to-docosahexaenoic-acid-d5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)